

Operational Disposal Guide: 2-Oxo-2-phenylethanethioamide

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Compound of Interest

Compound Name: 2-Oxo-2-phenylethanethioamide

CAS No.: 4602-31-7

Cat. No.: B2623874

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Executive Summary & Chemical Profile[1][2]

2-Oxo-2-phenylethanethioamide (also known as Benzoylthioformamide or 2-Phenyl-2-oxo-thioacetamide) is a specialized synthetic intermediate often utilized in the synthesis of sulfur-containing heterocycles (e.g., thiazoles) or as a product of the Willgerodt–Kindler reaction.[1]

Unlike standard organic waste, this compound presents a dual hazard profile: toxicity associated with the thioamide moiety and the potential evolution of Hydrogen Sulfide (

) under acidic hydrolysis.[1] Standard "bin-and-ship" protocols are insufficient without stabilizing the sulfur functionality to prevent stench and toxic gas release in waste streams.

Chemical Identity Table

Parameter	Data
CAS Number	645-54-5
IUPAC Name	2-Oxo-2-phenylethanethioamide
Synonyms	Benzoylthioformamide; -Keto thioamide
Molecular Formula	
Molecular Weight	179.22 g/mol
Physical State	Yellow to Orange Solid
Melting Point	96–98 °C
Key Hazards	Acute Toxicity (Oral), Skin/Eye Irritant, Stench, Donor

Critical Hazards & Mechanism of Action

To dispose of this chemical safely, you must understand its reactivity.^{[1][2]} The thioamide group (

) adjacent to a carbonyl group makes this compound susceptible to hydrolysis.

- **Acid Sensitivity:** In the presence of strong acids or acidic waste streams (pH < 4), the thioamide bond can hydrolyze, releasing Hydrogen Sulfide (), a neurotoxic gas that causes olfactory fatigue (loss of smell) at dangerous concentrations.^[1]
- **Nucleophilic Instability:** The -keto position increases the electrophilicity of the molecule, making it reactive toward nucleophiles (amines, thiols) found in mixed organic waste containers.^[1]
- **Stench:** Like many organosulfur compounds, it possesses a characteristic disagreeable odor that can permeate laboratory spaces if not properly contained.^[1]

Disposal & Deactivation Protocols

A. Bulk Solid Disposal (Stock Chemical)

Do not attempt to chemically deactivate large quantities (>5g) of stock material in the lab. The exotherm and sulfur release can be unpredictable.[1]

- Segregation: Keep separate from oxidizers and acids.[1]
- Packaging: Transfer the material into a screw-top HDPE or glass container.
- Secondary Containment: Place the primary container inside a clear plastic bag (4-mil thickness) and seal it to contain odors.
- Labeling: Affix a hazardous waste label with the following specific callouts:
 - Constituents: **2-Oxo-2-phenylethanethioamide** (100%)
 - Hazard Checks: Toxic, Irritant.[1][3][4]
 - Special Note:"SULFUR COMPOUND - DO NOT MIX WITH ACID"

B. Glassware & Spill Residue Decontamination (Oxidative Deactivation)

For cleaning glassware or treating minor spill residues, an oxidative destruction method is required to convert the thioamide sulfur into a non-volatile sulfonate or sulfate.[1]

Reagent: 10% Sodium Hypochlorite (Bleach) or dilute Hydrogen Peroxide (3%).[1]

Protocol:

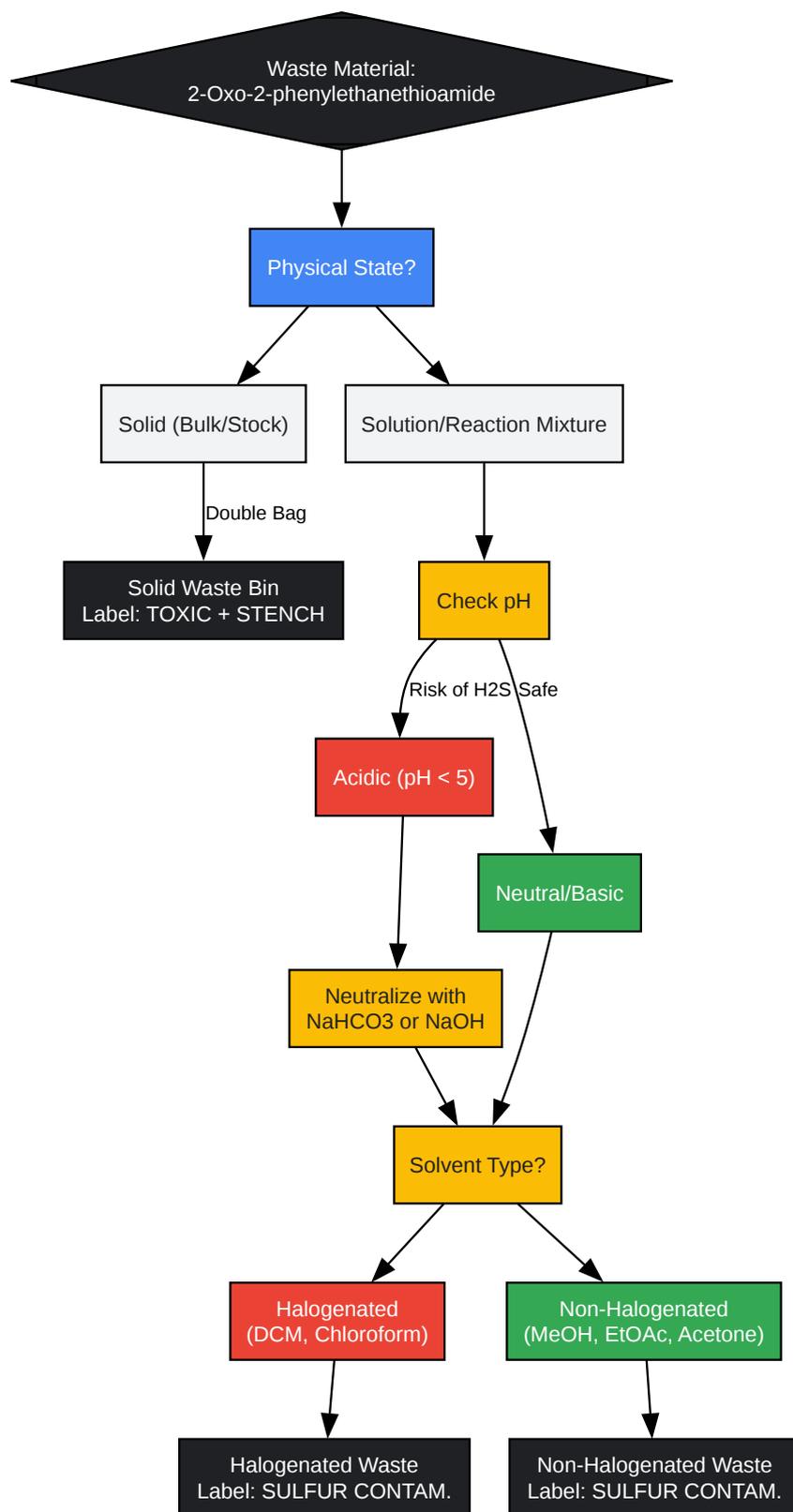
- Preparation: Work in a fume hood.
- Application: Soak glassware or spill area with the oxidant.[1]
- Reaction: Allow to stand for 30 minutes. The oxidant attacks the bond.

- Mechanism:[1][2][5]

(Simplified).[1]
- Note: This eliminates the stench and reduces the risk of evolution.
- Disposal: Rinse the deactivated solution with copious water into the Non-Halogenated Organic waste stream (if solvent-heavy) or drain (if permitted by local EHS for trace amounts of bleach/sulfate).[1]

Waste Stream Decision Logic

The following diagram illustrates the decision-making process for segregating this specific compound.



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Figure 1: Waste stream segregation logic preventing acid-catalyzed hydrolysis.

Emergency Spill Response Workflow

In the event of a powder spill outside the fume hood:



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Figure 2: Step-by-step spill response emphasizing oxidative decontamination.

Storage & Compatibility Matrix

To prevent accidental degradation or hazardous evolution before disposal, adhere to this compatibility matrix.

Chemical Class	Compatibility	Action/Risk
Strong Acids (HCl, H ₂ SO ₄)	INCOMPATIBLE	DANGER: Evolves gas.[1]
Strong Oxidizers (Nitrates, Peroxides)	INCOMPATIBLE	Risk of uncontrolled exothermic reaction (sulfur oxidation).[1]
Strong Bases (NaOH)	CAUTION	Rapid hydrolysis to benzoate and sulfide salts.[1]
Reducing Agents	CAUTION	Potential reduction to amines/thiols.[1]

References

- National Institutes of Health (NIH). (2023).[1] PubChem Compound Summary for CID 12613 (Thiobenzamide derivatives).[1] Retrieved from [\[Link\]](#)[1]
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